

Benzo[pqr]picene solubility and stability

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Compound Focus: Benzo[pqr]picene

CAS No.: 189-96-8

Cat. No.: S1513510

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Basic Chemical Information

The table below consolidates the available data for **Benzo[pqr]picene** and, for context, its structural relative, Picene.

Property	Benzo[pqr]picene	Picene
CAS Registry Number	189-96-8 [1] [2]	213-46-7 [3]
Molecular Formula	C ₂₄ H ₁₄ [1] [2]	C ₂₂ H ₁₄ [3]
Molecular Weight	302.37 g/mol [2]	278.35 g/mol [3]
Boiling Point	552.3 °C (at 760 mmHg) [1]	518-520 °C [3]
Flash Point	282 °C [1]	Information missing
Density	1.313 g/cm ³ (Cal.) [2]	1.1489 (estimate) [3]
Melting Point	Information missing	366-367 °C [3]

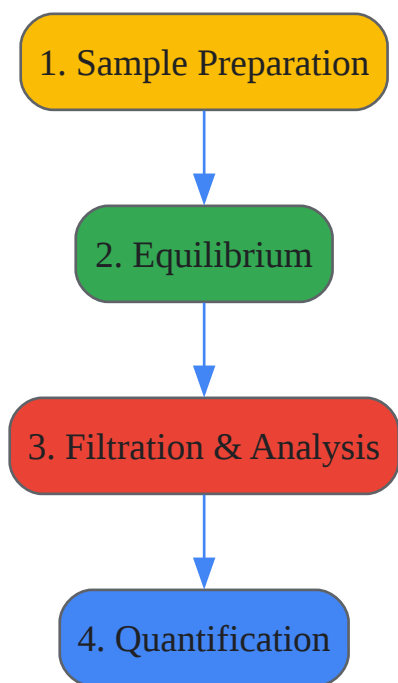
Property	Benzo[pqr]picene	Picene
Solubility Data	Information missing	Slightly soluble in DMSO and Methanol; Water solubility: 2.5 µg/L (at 27°C) [3]
Stability Data	Information missing	Stable under recommended storage conditions (2-8°C) [3]

Suggested Experimental Approaches for Solubility and Stability

Since the search results lack direct protocols for **Benzo[pqr]picene**, the following general methodologies, common in pharmaceutical and chemical research, can be applied to determine its solubility and stability.

Solubility Determination

A standard workflow for measuring solubility involves a shake-flask method followed by quantitative analysis. The general process can be summarized as follows:



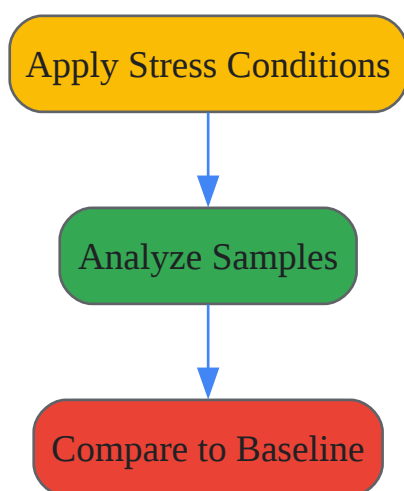
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Experimental workflow for solubility determination

- **Sample Preparation:** Prepare an excess amount of solid **Benzo[*pqr*]picene** in a vial with a selected solvent (e.g., water, DMSO, methanol, toluene) [3].
- **Equilibrium:** Agitate the mixture using a mechanical shaker or stirrer in a temperature-controlled environment (e.g., in a water bath at 25°C) for a sufficient time (typically 24-48 hours) to reach saturation equilibrium.
- **Phase Separation:** After equilibrium, separate the saturated solution from the undissolved solid. This is typically done using centrifugation followed by filtration with a 0.45 µm or smaller pore size membrane filter.
- **Quantification:** Analyze the concentration of **Benzo[*pqr*]picene** in the filtrate. Common techniques include:
 - **High-Performance Liquid Chromatography (HPLC):** The most common method, using a calibrated UV/Vis or fluorescence detector [4].
 - **Gravimetric Analysis:** Evaporating the solvent and weighing the residual solid.
 - **Spectrophotometry:** Measuring the UV absorbance at a specific wavelength, such as 285 nm, if it is a characteristic absorbance for the compound [3].

Stability Assessment

Stability studies involve subjecting the compound to various stress conditions and monitoring for decomposition over time. The core assessment process is outlined below:



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Core process for stability assessment

- **Stress Conditions:**
 - **Solution Stability:** Prepare solutions of **Benzo[*pqr*]picene** in different solvents (e.g., at 0.1 mg/mL) and store them at various temperatures (e.g., 4°C, 25°C, 40°C). Sample at predetermined time points (e.g., 1, 3, 7, 14, 30 days).
 - **Solid-State Stability:** Expose the solid compound to accelerated stability conditions, such as elevated temperature (e.g., 40°C ± 2°C / 75% RH ± 5%) for up to 6 months.
- **Analysis and Monitoring:** Use HPLC to monitor changes in the chromatographic profile. A stable compound will show a single main peak. The appearance of new peaks indicates the formation of degradation products. The percentage of the parent compound remaining is calculated against a fresh reference standard.

How to Proceed

The data on **Benzo[*pqr*]picene** is currently very limited. To acquire the technical information you need:

- **Consult Specialized Databases:** Search in-depth scientific databases like SciFinder, Reaxys, or the IARC Publications for more detailed monographs.
- **Review Related Literature:** Look for research articles on structurally similar Polycyclic Aromatic Hydrocarbons (PAHs), such as **Picene** [3] or **Benzo[*a*]pyrene** [5] [4]. Their data can often provide reasonable estimates and guide your experimental design.

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References

1. CAS 189-96-8 Benzo [*pqr*] picene - Alfa Chemistry [alfa-chemistry.com]
2. CAS # 189-96-8, Benzo (*pqr*) Picene : more information. [chemblink.com]
3. | 213-46-7 PICENE [chemicalbook.com]
4. [*a*] pyrene | 50-32-8 Benzo [chemicalbook.com]

5. (a) pyrene - Wikipedia Benzo [en.wikipedia.org]

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